

Chemical and physical properties of Glycyl-DL-phenylalanine

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Compound of Interest

Compound Name: Glycyl-DL-phenylalanine

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Glycyl-DL-phenylalanine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glycyl-DL-phenylalanine is a dipeptide composed of the amino acids glycine and DL-phenylalanine, the latter being a racemic mixture of its D- and L-isomers. This guide provides an in-depth overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and an exploration of its potential biological signaling pathways. The information herein is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Chemical and Physical Properties

Glycyl-DL-phenylalanine is a white to off-white solid.^[1] Its fundamental properties are summarized in the tables below, providing a ready reference for laboratory applications.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[2][3]
Molecular Weight	222.24 g/mol	[2][3]
Appearance	White to off-white powder/crystal	[1][4]
Melting Point	273-275 °C (with decomposition)	[2][5]
Boiling Point	492.2 °C at 760 mmHg	[2]
Density	1.259 g/cm ³	[2]
pKa	3.28 ± 0.10 (Predicted)	[2]
LogP	-2.29 (Extrapolated)	[3]

Solubility

Solvent	Solubility	Reference(s)
Water	Slightly soluble (sonication may be required)	[2]
DMSO	Slightly soluble (heating may be required)	[2][4]

Spectroscopic Data

The structural elucidation and confirmation of **Glycyl-DL-phenylalanine** rely on various spectroscopic techniques.

Technique	Key Features and References
^1H NMR	Spectra available through various databases.[6]
^{13}C NMR	Data available for structural analysis.
Infrared (IR)	Characteristic peaks for amide and carboxylic acid functional groups.
Mass Spectrometry (MS)	Provides molecular weight confirmation and fragmentation patterns.[3]

Experimental Protocols

Synthesis: Solution-Phase Peptide Coupling

A standard method for the synthesis of dipeptides like **Glycyl-DL-phenylalanine** is solution-phase peptide coupling. This involves the formation of an amide bond between protected glycine and phenylalanine derivatives.

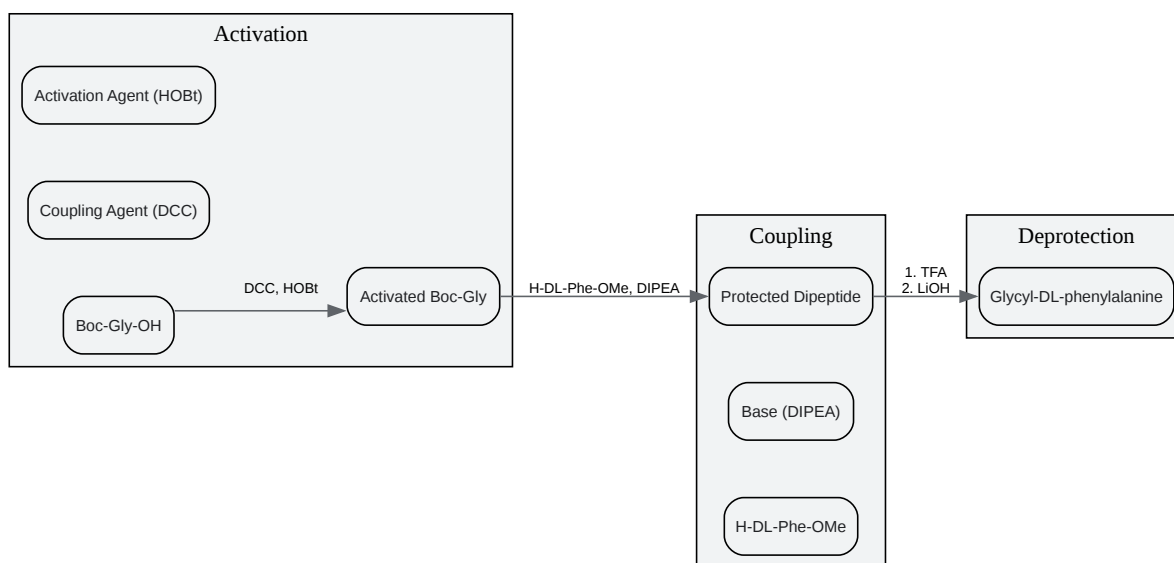
Materials:

- N-terminally protected Glycine (e.g., Boc-Gly-OH)
- C-terminally protected DL-Phenylalanine (e.g., H-DL-Phe-OMe·HCl)
- Coupling agent (e.g., DCC, EDC)
- Activation agent (e.g., HOBt, NHS)
- Base (e.g., DIPEA, TEA)
- Solvents (e.g., DMF, DCM)
- Reagents for deprotection (e.g., TFA for Boc, LiOH for methyl ester)

General Procedure:

- Activation: The N-protected glycine is activated using a coupling agent and an activation agent in an appropriate solvent.

- **Coupling:** The C-protected DL-phenylalanine and a base are added to the activated glycine derivative. The reaction is stirred until completion, which can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** The reaction mixture is worked up to remove byproducts and unreacted starting materials. This typically involves aqueous washes and extraction.
- **Deprotection:** The protecting groups on the N-terminus of glycine and the C-terminus of phenylalanine are removed in subsequent steps to yield the final dipeptide.



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Fig. 1: Solution-Phase Synthesis Workflow

Purification

1. Recrystallization:

Crude **Glycyl-DL-phenylalanine** can be purified by recrystallization. A suitable solvent system, often a mixture of a solvent in which the compound is soluble at high temperatures and a non-solvent in which it is insoluble at low temperatures, is used.

2. Preparative High-Performance Liquid Chromatography (HPLC):

For high-purity requirements, preparative reverse-phase HPLC is the method of choice.

- Column: A suitable C18 column.
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like trifluoroacetic acid (TFA).
- Detection: UV detection at a wavelength where the peptide bond absorbs (e.g., 214 nm).

Analysis

1. Analytical High-Performance Liquid Chromatography (HPLC):

The purity of **Glycyl-DL-phenylalanine** can be assessed using analytical reverse-phase HPLC with a C18 column and a water/acetonitrile or water/methanol gradient containing TFA.

2. Thin Layer Chromatography (TLC):

TLC is a quick and convenient method for monitoring the progress of reactions and assessing the purity of fractions.

- Stationary Phase: Silica gel or cellulose plates.
- Mobile Phase: A mixture of a non-polar solvent, a polar solvent, and an acid or base. A common system for amino acids and peptides is n-butanol:acetic acid:water.
- Visualization: Staining with a reagent that reacts with amines, such as ninhydrin.

Biological Activity and Signaling Pathways

While specific signaling pathways directly initiated by **Glycyl-DL-phenylalanine** are not extensively documented, its constituent amino acid, L-phenylalanine, and dipeptides in general,

are known to interact with specific cellular transport and receptor systems.

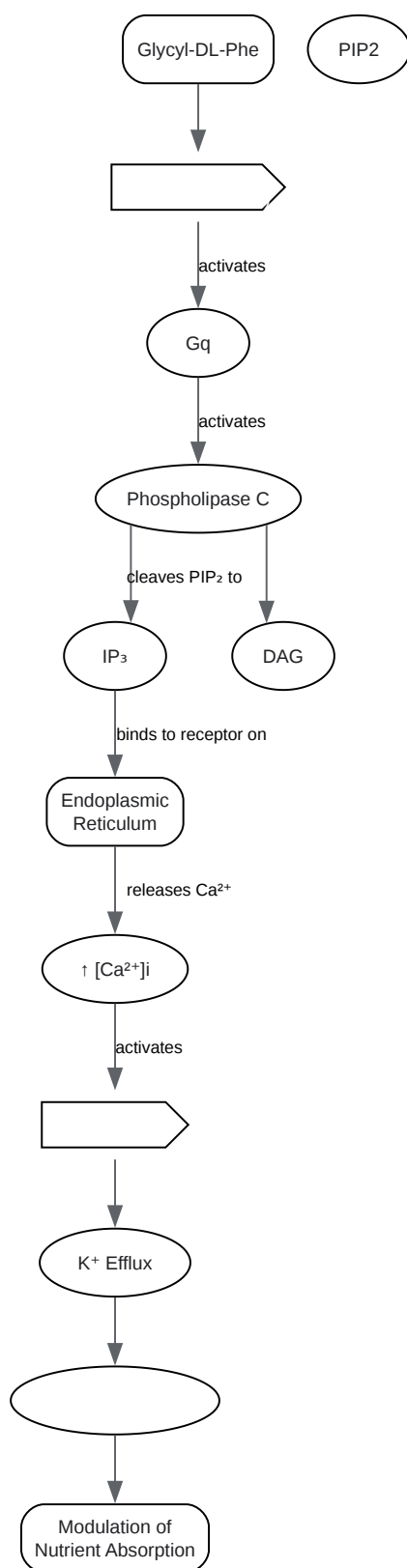
Peptide Transporter 1 (PEPT1)

Dipeptides and tripeptides are primarily absorbed in the intestine via the proton-coupled peptide transporter PEPT1 (SLC15A1).^{[6][7]} It is highly probable that **Glycyl-DL-phenylalanine** is a substrate for PEPT1, facilitating its uptake into intestinal epithelial cells. The expression and function of PEPT1 can be upregulated by the presence of dipeptides like glycyl-phenylalanine.^[5]

Calcium-Sensing Receptor (CaSR)

The Calcium-Sensing Receptor (CaSR), a G-protein coupled receptor, is known to be activated by amino acids and dipeptides.^{[2][8]} This activation can trigger downstream signaling cascades. The interaction of dipeptides with CaSR in the intestine can regulate the absorption of other nutrients.^{[2][3]} It is plausible that **Glycyl-DL-phenylalanine** could act as a ligand for CaSR, initiating intracellular signaling.

The proposed signaling pathway involves the activation of Phospholipase C (PLC), leading to an increase in intracellular calcium concentration ($[Ca^{2+}]_i$). This, in turn, can activate calcium-activated potassium channels (IKCa), influencing ion transport and nutrient absorption.^{[2][3]}



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Fig. 2: Potential CaSR Signaling Pathway

Conclusion

Glycyl-DL-phenylalanine is a fundamental dipeptide with well-defined chemical and physical properties. This guide has provided a comprehensive overview of these characteristics, along with detailed methodologies for its synthesis, purification, and analysis. Furthermore, it has shed light on the potential biological relevance of this dipeptide through its likely interaction with the PEPT1 transporter and the Calcium-Sensing Receptor. This information serves as a solid foundation for researchers and professionals working with this and similar peptide structures, facilitating further investigation into their biochemical roles and potential therapeutic applications.

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